

# Essential Safety and Operational Guide for Handling Phenacyl Acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phenacyl acetate*

Cat. No.: B042543

[Get Quote](#)

This guide provides immediate safety protocols and logistical procedures for the handling and disposal of **Phenacyl acetate** (also known as Phenyl acetate). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Key Data

**Phenacyl acetate** is a combustible liquid that is harmful if swallowed.<sup>[1]</sup> It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure safe disposal.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>
CAS Number	122-79-2
Boiling Point	196 °C (385 °F)
Flash Point	79 °C (174 °F) <sup>[2]</sup>
GHS Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed) <sup>[2]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Phenacyl acetate** to minimize exposure risk. The following table outlines the required equipment.

Body Part	Recommended Protection
Eyes/Face	Safety glasses with side-shields are the minimum requirement. <sup>[3]</sup> For splash hazards, chemical-resistant splash goggles and a face shield should be worn. <sup>[3]</sup>
Hands	Chemically resistant gloves, such as nitrile rubber (0.11 mm), should be worn. <sup>[4]</sup> Always inspect gloves for defects before use and use proper glove removal techniques to avoid skin contact. <sup>[4][5]</sup>
Body	A lab coat or chemical-resistant apron is required. <sup>[2]</sup> For larger quantities or splash potential, impervious clothing that protects against chemicals should be used. <sup>[4]</sup>
Respiratory	Work should be conducted in a well-ventilated area. <sup>[6]</sup> If ventilation is inadequate or for nuisance exposures, a NIOSH-approved respirator with cartridges for organic vapors should be used. <sup>[4]</sup>

## Operational and Handling Procedures

### Handling:

- Avoid contact with skin, eyes, and clothing.<sup>[6]</sup>
- Do not breathe vapors or aerosols.
- Wash hands thoroughly after handling the substance.<sup>[6]</sup>
- Keep the container tightly closed when not in use.<sup>[6]</sup>
- Keep away from heat, sparks, open flames, and hot surfaces.<sup>[1]</sup>
- Use non-sparking tools and take precautionary measures against static discharge.<sup>[1]</sup>

**Storage:**

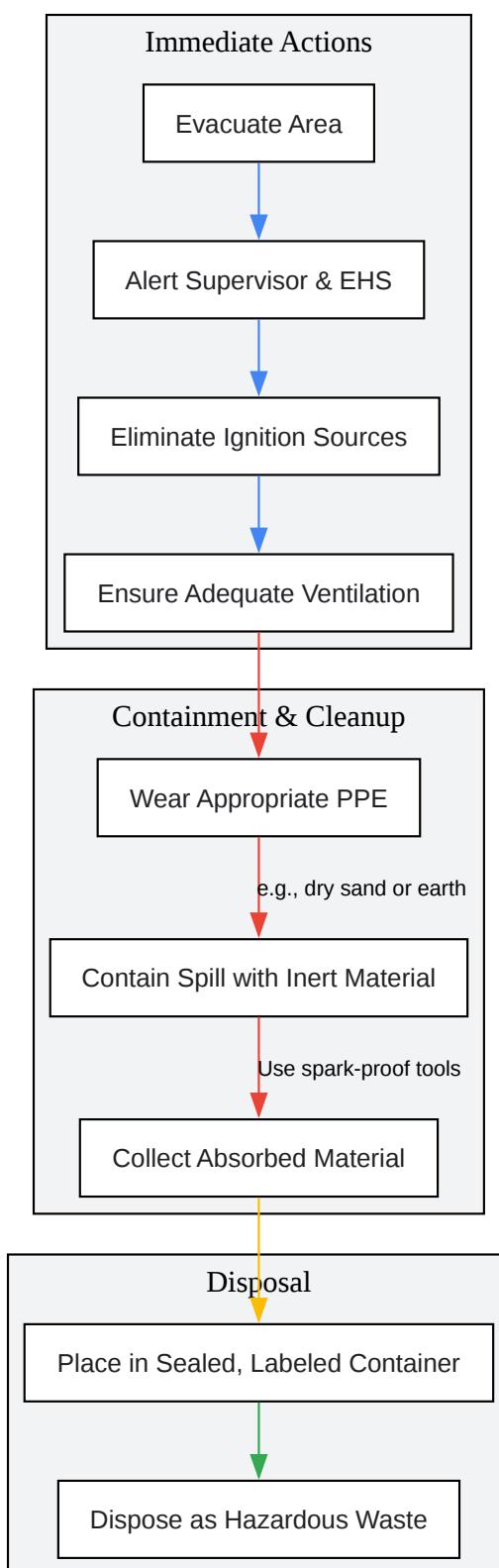
- Store in a cool, dry, and well-ventilated area.[1][6]
- Keep containers tightly closed.[6]
- Store away from incompatible materials such as strong oxidizing and reducing agents.[1]

## Emergency Protocols

**First Aid Measures:**

- General Advice: Show the safety data sheet to the doctor in attendance.
- If Inhaled: Move the person to fresh air.[1] If breathing is difficult, give artificial respiration and seek medical attention.[1]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower.
- In Case of Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][7] Remove contact lenses if present and easy to do. Consult a physician.[7]
- If Swallowed: Do NOT induce vomiting.[1] Rinse mouth with water and immediately make the victim drink water (two glasses at most). Call a physician or poison control center immediately.[1]

Spill Response Protocol: In the event of a spill, follow the steps outlined in the workflow below.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Phenacyl acetate** spill.

#### Detailed Spill Cleanup Steps:

- Evacuate and Secure: Evacuate all non-essential personnel from the spill area.[2] Eliminate all sources of ignition such as sparks or flames.[8]
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Before cleanup, don the appropriate personal protective equipment as detailed above.[2]
- Containment: Cover drains to prevent the material from entering them. Use an inert absorbent material like dry sand or earth to contain the spill.[6]
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, sealed, and labeled container for disposal.[1][6]
- Decontamination: Clean the affected area thoroughly.

## Disposal Plan

Chemical waste must be disposed of in accordance with institutional, local, regional, and national regulations.

#### Procedure:

- Containerization: Collect waste **Phenacyl acetate** and any contaminated materials in a designated and properly labeled hazardous waste container.[2] Do not mix with other waste.
- Labeling: Ensure the waste container is clearly labeled with its contents.
- Storage: Store the sealed waste container in a designated, secure area away from incompatible materials, pending pickup.
- Disposal Request: Follow your institution's procedures to request a hazardous waste pickup from the Environmental Health and Safety (EHS) department.[2] Do not dispose of **Phenacyl acetate** down the drain.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 4. aurochemicals.com [aurochemicals.com]
- 5. Personal Protective Equipment (PPE); Personal Attire and Hygiene – Laboratory Safety [wp.stolaf.edu]
- 6. Phenylacetic acid ethyl ester(101-97-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. Phenyl acetate | CH<sub>3</sub>COOC<sub>6</sub>H<sub>5</sub> | CID 31229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Phenacyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042543#personal-protective-equipment-for-handling-phenacyl-acetate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)